

Application Notes and Protocols for Acetochlor in Pre-Emergence Weed Control

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Compound of Interest

Compound Name: **Acetochlor**

Cat. No.: **B104951**

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These application notes provide a comprehensive overview of **acetochlor**, a selective pre-emergence herbicide used for the control of annual grasses and some broadleaf weeds. This document details its mechanism of action, application protocols, and efficacy data, intended for use in research and development settings.

Introduction

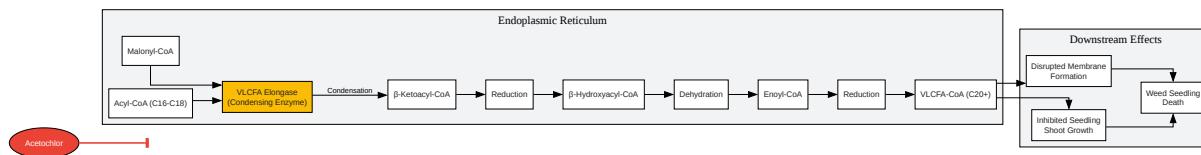
Acetochlor is a chloroacetanilide herbicide widely employed in agriculture to manage weed competition in various crops, including corn and soybeans.^{[1][2]} It is a member of the Herbicide Resistance Action Committee (HRAC) Group 15, functioning as a very long-chain fatty acid (VLCFA) synthesis inhibitor.^[1] Its pre-emergence activity prevents weed seedlings from developing, thereby protecting crop yields during critical early growth stages.

Mechanism of Action

Acetochlor's herbicidal activity stems from its ability to inhibit the elongation of very-long-chain fatty acids (VLCFAs) in susceptible plants.^{[3][4]} This process is critical for various cellular functions, including the formation of cell membranes and the biosynthesis of cuticular waxes.

The primary target of **acetochlor** is the enzyme VLCFA elongase (VLCFAE), a key component of the fatty acid elongation complex located in the endoplasmic reticulum.^{[4][5][6]} By inhibiting this enzyme, **acetochlor** disrupts the condensation of malonyl-CoA with acyl-CoA, a crucial

step in the extension of the fatty acid chain.^[7] This disruption leads to a cascade of events, including the failure of proper cell division and shoot development in germinating weeds, ultimately causing seedling death before they can emerge from the soil.^[2]



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Caption: Mechanism of **Acetochlor** Action.

Application and Efficacy Data

The application rate of **acetochlor** is dependent on several factors, primarily soil texture and organic matter content. Higher rates are generally required for soils with higher clay and organic matter content due to increased herbicide adsorption.

Application Rates

Crop	Soil Texture	Organic Matter (%)	Application Rate (lbs a.i./acre)
Corn	Coarse (Sand, Loamy Sand, Sandy Loam)	< 3	1.1 - 1.5
> 3	1.5 - 1.8		
Medium (Loam, Silt Loam, Silt)	< 3	1.5 - 2.0	
> 3	1.8 - 2.2		
Fine (Silty Clay Loam, Clay Loam, Silty Clay, Clay)	< 3	1.8 - 2.2	
> 3	2.0 - 2.5		
Soybean	Coarse (Sand, Loamy Sand, Sandy Loam)	< 3	1.0 - 1.3
> 3	1.3 - 1.6		
Medium (Loam, Silt Loam, Silt)	< 3	1.3 - 1.8	
> 3	1.6 - 2.0		
Fine (Silty Clay Loam, Clay Loam, Silty Clay, Clay)	< 3	1.6 - 2.0	
> 3	1.8 - 2.3		

Note: These are general guidelines. Always refer to the product label for specific application rates.

Weed Control Efficacy

The following table summarizes the efficacy of **acetochlor** on various weed species when applied pre-emergence at recommended rates.

Weed Species	Common Name	Efficacy (%)
Amaranthus retroflexus	Redroot Pigweed	85 - 95
Chenopodium album	Common Lambsquarters	80 - 90
Digitaria sanguinalis	Large Crabgrass	90 - 98
Echinochloa crus-galli	Barnyardgrass	90 - 98
Setaria faberi	Giant Foxtail	90 - 98
Setaria viridis	Green Foxtail	90 - 98
Ambrosia artemisiifolia	Common Ragweed	70 - 85
Portulaca oleracea	Common Purslane	85 - 95
Abutilon theophrasti	Velvetleaf	75 - 85
Amaranthus palmeri	Palmer Amaranth	80 - 90
Amaranthus tuberculatus	Waterhemp	82 - 92 ^[8]

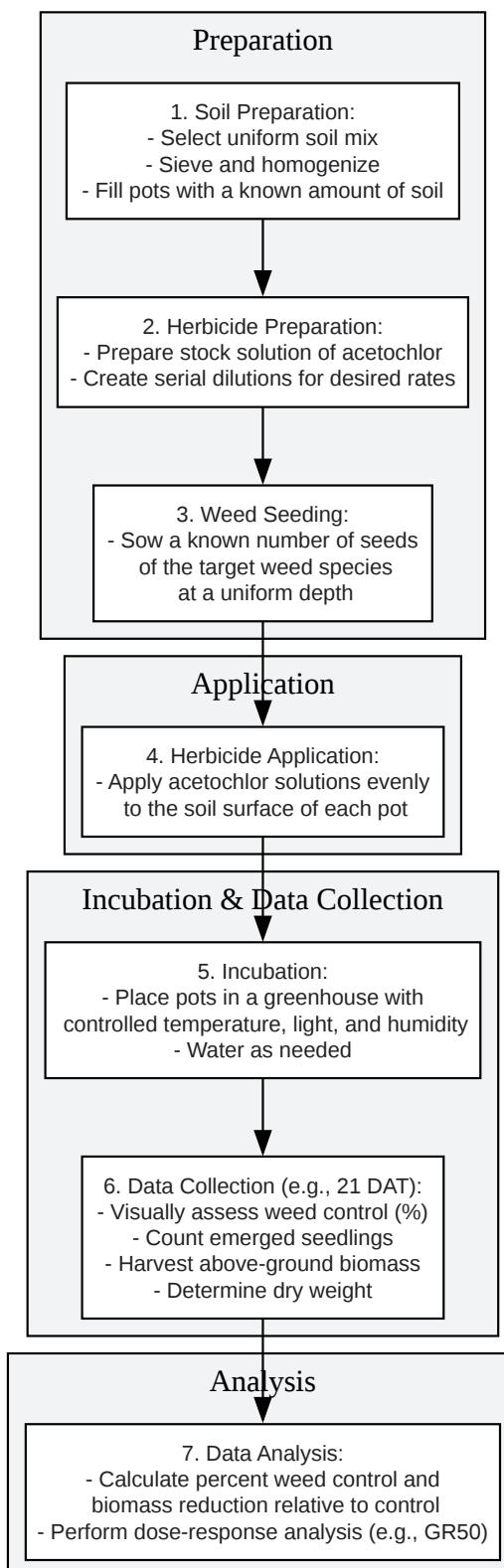
Efficacy can vary depending on environmental conditions, application timing, and weed pressure.

Experimental Protocols

The following are detailed protocols for evaluating the pre-emergence efficacy of **acetochlor** in both greenhouse and field settings.

Greenhouse Bioassay Protocol

This protocol is designed to determine the dose-response of target weed species to **acetochlor** in a controlled environment.



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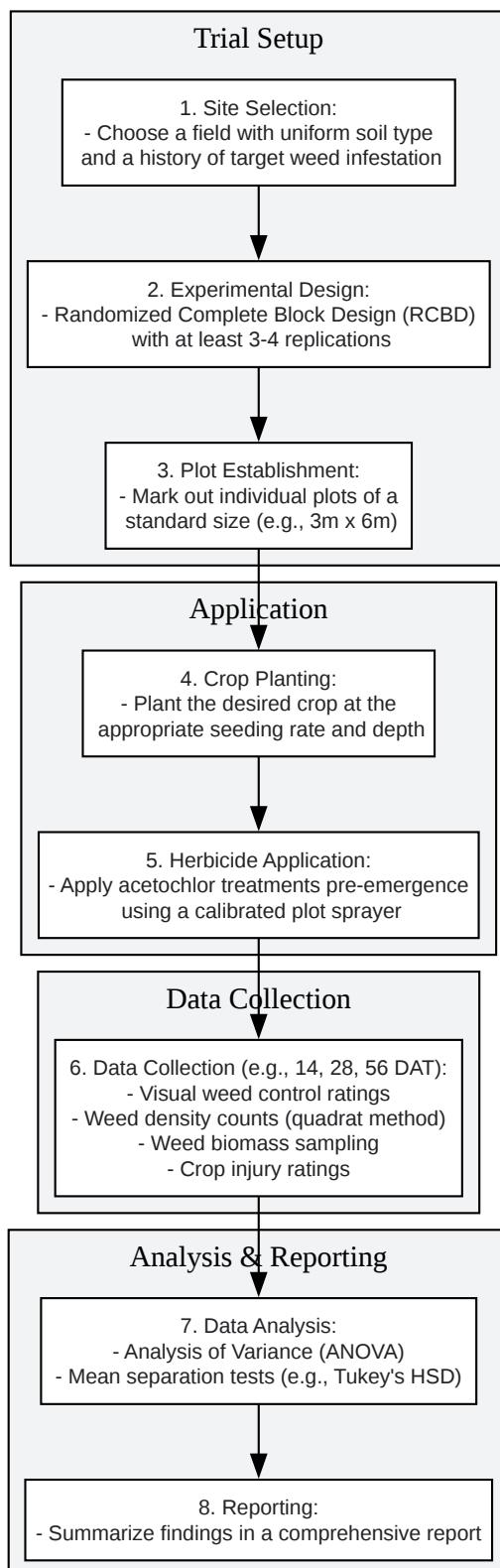
Caption: Greenhouse Bioassay Workflow.

Methodology:

- Soil Preparation: Utilize a consistent, sterilized soil mixture (e.g., sandy loam) to minimize variability. Fill pots (e.g., 10 cm diameter) with a pre-determined amount of soil.
- Weed Seeding: Sow a known number of seeds of the target weed species (e.g., 20-30 seeds) at a uniform depth (e.g., 1-2 cm).
- Herbicide Preparation: Prepare a stock solution of technical-grade **acetochlor** in a suitable solvent (e.g., acetone with a surfactant). From this stock, create a series of dilutions to achieve the desired application rates. A non-treated control is essential.
- Herbicide Application: Apply the herbicide solutions evenly to the soil surface of each pot using a calibrated laboratory sprayer.
- Incubation: Place the pots in a greenhouse with controlled environmental conditions (e.g., 25/20°C day/night temperature, 16-hour photoperiod). Water the pots as needed to maintain adequate soil moisture.
- Data Collection: At a predetermined time after treatment (e.g., 21 days), assess the efficacy of the treatments. This can include:
 - Visual assessment of weed control on a scale of 0% (no effect) to 100% (complete kill).
 - Counting the number of emerged seedlings.
 - Harvesting the above-ground biomass and determining the fresh and dry weights.
- Data Analysis: Calculate the percent control and biomass reduction relative to the non-treated control. Utilize statistical software to perform a dose-response analysis to determine the GR₅₀ (the herbicide rate that causes a 50% reduction in plant growth).

Field Trial Protocol

This protocol outlines the methodology for evaluating the pre-emergence efficacy of **acetochlor** under field conditions.

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Caption: Field Trial Workflow.

Methodology:

- Site Selection: Choose a field with a known history of uniform weed pressure of the target species. The soil type and organic matter content should be consistent across the trial area.
- Experimental Design: Employ a Randomized Complete Block Design (RCBD) with a minimum of three to four replications to account for field variability.[9]
- Plot Establishment: Establish individual plots of a standardized size (e.g., 3 meters by 6 meters).
- Crop Planting: Plant the desired crop (e.g., corn or soybean) at the recommended seeding rate and depth.
- Herbicide Application: Apply the different rates of **acetochlor** and any tank-mix combinations pre-emergence to the soil surface, typically within a few days of planting. Use a calibrated plot sprayer to ensure accurate and uniform application.
- Data Collection: Collect data at multiple time points after application (e.g., 14, 28, and 56 days after treatment). Data to be collected includes:
 - Visual weed control ratings (0-100% scale).
 - Weed density by species using quadrats placed randomly within each plot.
 - Weed biomass by harvesting the above-ground portions of weeds within the quadrats.
 - Crop injury ratings on a 0-100% scale.
- Data Analysis: Analyze the collected data using Analysis of Variance (ANOVA) to determine the statistical significance of treatment effects. Use a mean separation test (e.g., Tukey's HSD) to compare treatment means.
- Reporting: Summarize the findings in a detailed report, including all methodologies, data, statistical analyses, and conclusions.

Resistance Management

The repeated use of herbicides with the same mode of action can lead to the development of herbicide-resistant weed populations. To mitigate this risk, it is crucial to incorporate **acetochlor** into an integrated weed management (IWM) program that includes:

- Rotation of Herbicides: Alternate or tank-mix **acetochlor** with herbicides from different HRAC groups.
- Crop Rotation: Rotate crops to disrupt weed life cycles and allow for the use of different herbicide options.
- Cultural Practices: Employ cultural practices such as tillage and cover cropping to reduce weed pressure.

Conclusion

Acetochlor is an effective pre-emergence herbicide for the control of annual grasses and some broadleaf weeds in a variety of crops. A thorough understanding of its mechanism of action, proper application based on soil characteristics, and integration into a comprehensive weed management program are essential for its sustainable and effective use in research and agricultural production.

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